

# 4-Iodobenzoic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Iodobenzoic acid

Cat. No.: B057085

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## An In-depth Technical Guide to 4-Iodobenzoic Acid

For researchers, scientists, and drug development professionals, **4-iodobenzoic acid** is a versatile building block in organic synthesis and medicinal chemistry. This white to pinkish powder serves as a crucial intermediate in the creation of a wide array of molecules, including pharmaceuticals and materials for specialized applications.<sup>[1]</sup> Its utility stems from the presence of both a carboxylic acid group and an iodine atom on the benzene ring, allowing for a variety of chemical transformations.

## Core Properties and Formula

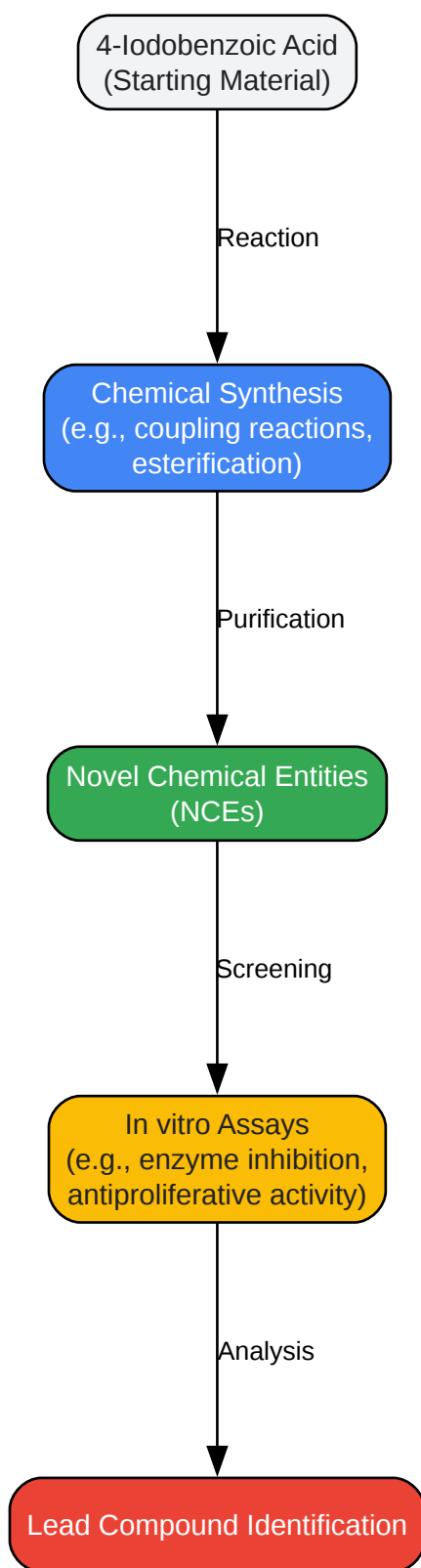
**4-Iodobenzoic acid**, also known as p-iodobenzoic acid, possesses a well-defined set of physicochemical properties that are critical for its application in experimental settings.<sup>[2]</sup> The compound's molecular formula and weight are fundamental parameters for stoichiometric calculations in chemical reactions.

Parameter	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Linear Formula	IC <sub>6</sub> H <sub>4</sub> CO <sub>2</sub> H
Molecular Weight	248.02 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	619-58-9 <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	269-277 °C <a href="#">[1]</a>
Appearance	White to pinkish powder <a href="#">[1]</a>

## Applications in Research and Drug Development

The unique structure of **4-iodobenzoic acid** makes it a valuable reagent in the synthesis of novel compounds with potential therapeutic applications. It is frequently employed in the development of anti-inflammatory and anti-cancer agents.[\[1\]](#) Furthermore, it serves as a key component in the synthesis of PTP1B inhibitors and antifungal agents.[\[3\]](#)

A generalized workflow for the utilization of **4-iodobenzoic acid** in the initial stages of drug discovery can be visualized as follows:



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Caption: A logical workflow for the use of **4-Iodobenzoic acid** in drug discovery.

## Experimental Protocols

While specific experimental protocols are highly dependent on the target molecule, a general methodology for a Suzuki coupling reaction, a common application for **4-iodobenzoic acid**, is outlined below. This protocol is illustrative and would require optimization for a specific reaction.

Illustrative Suzuki Coupling Protocol:

- **Reaction Setup:** In a clean, dry flask, combine **4-iodobenzoic acid** (1 equivalent), a boronic acid derivative (1.2 equivalents), and a palladium catalyst such as  $\text{Pd}(\text{PPh}_3)_4$  (0.05 equivalents).
- **Solvent and Base:** Add a suitable solvent, such as a mixture of toluene and water, and a base, typically sodium carbonate (2 equivalents).
- **Reaction Conditions:** Heat the mixture to reflux (approximately 80-100 °C) under an inert atmosphere (e.g., nitrogen or argon) for a specified period, typically ranging from 2 to 24 hours.
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Extract the aqueous layer with an organic solvent like ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified, commonly by column chromatography, to yield the desired coupled product.

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## References

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- To cite this document: BenchChem. [4-Iodobenzoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057085#4-iodobenzoic-acid-molecular-weight-and-formula]

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